

Safety precautions and handling of Methyl 2-cyano-4-fluorobenzoate.

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Compound of Interest

Compound Name: Methyl 2-cyano-4-fluorobenzoate

Cat. No.: B176663

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An In-Depth Technical Guide to the Safe Handling of Methyl 2-cyano-4-fluorobenzoate

Disclaimer: This document is intended for use by trained professionals in research and development, such as researchers, scientists, and drug development professionals. The information provided is based on available data for **Methyl 2-cyano-4-fluorobenzoate** and related compounds. A comprehensive Safety Data Sheet (SDS) for **Methyl 2-cyano-4-fluorobenzoate** (CAS No. 127510-96-7) is not readily available. Therefore, this guide incorporates safety information from structurally similar compounds to provide a conservative and precautionary approach to its handling. All users should exercise extreme caution and consult with their institution's safety officer before handling this compound.

Introduction

Methyl 2-cyano-4-fluorobenzoate is a fluorinated aromatic compound with potential applications in medicinal chemistry and materials science. Its chemical structure, containing a cyano group and a fluorine atom, suggests that it may possess unique chemical reactivity and biological activity. This guide provides a detailed overview of the known and inferred safety precautions, handling procedures, and emergency responses for **Methyl 2-cyano-4-fluorobenzoate** to ensure the safety of laboratory personnel.

Hazard Identification and Classification

While specific toxicological data for **Methyl 2-cyano-4-fluorobenzoate** is limited, data from analogous compounds, such as other fluorinated and cyanated benzoic acid derivatives,

suggest potential for significant health hazards. Based on information for related compounds, the following hazards should be assumed[1][2]:

- Acute Toxicity: Harmful or toxic if swallowed, inhaled, or in contact with skin.[1][2]
- Skin Irritation: May cause skin irritation.[1]
- Eye Irritation: May cause serious eye irritation.[1]
- Respiratory Irritation: May cause respiratory irritation.[1]

GHS Hazard Statements (Inferred from related compounds):

- H302: Harmful if swallowed.[1]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Physical and Chemical Properties

A summary of the available physical and chemical data for **Methyl 2-cyano-4-fluorobenzoate** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₉ H ₆ FNO ₂	[3][4]
Molecular Weight	179.15 g/mol	[3]
CAS Number	127510-96-7	[3]
Appearance	White to off-white solid	[3]
Melting Point	104-106 °C	[3]
Boiling Point	293.3 ± 25.0 °C (Predicted)	[3]
Density	1.27 ± 0.1 g/cm ³ (Predicted)	[3]
Storage Temperature	Sealed in dry, Room Temperature	[3]

Experimental Protocols: Safe Handling and Storage

Given the potential hazards, stringent adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE)

A comprehensive set of PPE should be worn at all times when handling **Methyl 2-cyano-4-fluorobenzoate**.

PPE Category	Specification
Eye/Face Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If dusts are generated, a NIOSH-approved respirator may be necessary.

Handling Procedures

- Engineering Controls: All work with **Methyl 2-cyano-4-fluorobenzoate** should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- General Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.
- Dispensing: When weighing or transferring the solid, do so carefully to avoid creating dust.
- Avoid Contact: Take all necessary precautions to avoid contact with skin, eyes, and clothing.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.

Emergency Procedures

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention. [5]
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists. [5]
Eye Contact	Immediately rinse eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [1] [5]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention. [5]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Combustion may produce toxic fumes of carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen fluoride.
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- Personal Precautions: Evacuate the area. Wear appropriate PPE as described in Section 4.1. Avoid breathing dust.

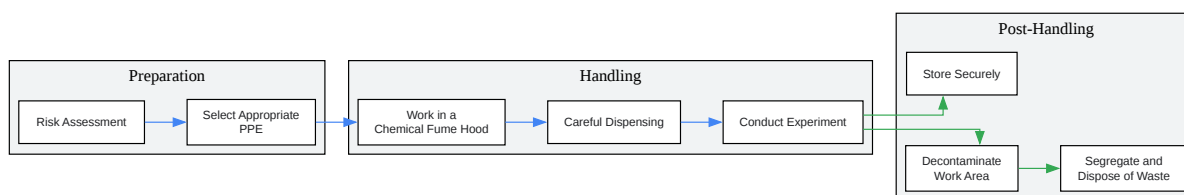
- Environmental Precautions: Prevent the material from entering drains or waterways.
- Containment and Cleanup: Carefully sweep up the spilled solid, avoiding dust generation. Place in a suitable, labeled container for disposal.

Waste Disposal

Dispose of waste in accordance with all applicable federal, state, and local regulations. Chemical waste should be handled by a licensed professional waste disposal service.

Visualizations

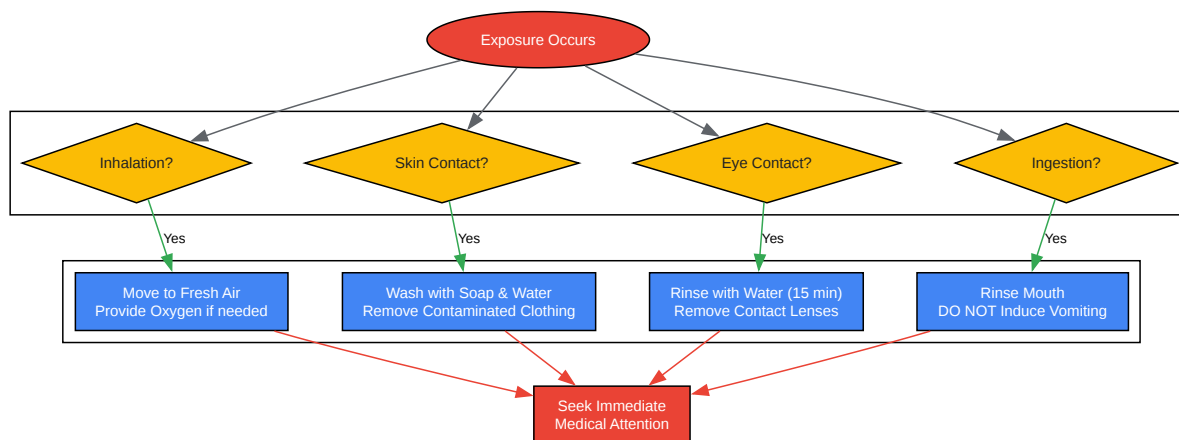
Safe Handling Workflow



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Caption: Workflow for the safe handling of **Methyl 2-cyano-4-fluorobenzoate**.

First Aid Decision Pathway for Exposure



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Caption: Decision pathway for first aid following exposure.

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